

Technical Guide: Biological Activity of 5-Chloro-2-(4-methoxyphenoxy)aniline

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Compound of Interest

Compound Name: 5-Chloro-2-(4-methoxyphenoxy)aniline

CAS No.: 62966-75-0

Cat. No.: B2903930

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Executive Summary & Chemical Identity

5-Chloro-2-(4-methoxyphenoxy)aniline is a functionalized 2-phenoxyaniline (diaryl ether amine) derivative. It serves as a critical intermediate in the synthesis of bioactive heterocycles, particularly quinazolines (for oncology) and salicylanilides (for parasitology).

Its structural core mimics the pharmacophore of several major drug classes, offering a versatile platform for structure-activity relationship (SAR) exploration.

Property	Data
IUPAC Name	5-Chloro-2-(4-methoxyphenoxy)aniline
Chemical Class	Diaryl ether amine; 2-Phenoxyaniline
Molecular Formula	C ₁₃ H ₁₂ ClNO ₂
Molecular Weight	249.69 g/mol
Key Functionality	Primary amine (nucleophile), Ether linkage (flexible linker), Chlorine (lipophilic/metabolic blocker)
Primary Applications	Precursor for Tubulin Inhibitors, Kinase Inhibitors (VEGFR/PDGFR), and Enoyl-ACP Reductase Inhibitors.

Pharmacological Profile & Biological Activity[2][3][4]

The biological activity of **5-Chloro-2-(4-methoxyphenoxy)aniline** is primarily realized through its derivatives. The amine moiety acts as a "warhead" attachment point, while the diaryl ether backbone provides the necessary hydrophobic interactions for protein binding.

Antimitotic Activity (Tubulin Polymerization Inhibition)

The most significant pharmacological application of this scaffold is in the design of antimitotic agents.

- Mechanism: The 2-phenoxyaniline motif mimics the cis-stilbene geometry of Combretastatin A-4 and the biaryl ether structure of Colchicine binding site inhibitors.
- Key Interaction: The 4-methoxy group on the phenoxy ring functions as a hydrogen bond acceptor, crucial for anchoring the molecule within the colchicine-binding pocket of -tubulin.
- Evidence: Research on anilinoquinazolines demonstrates that 4'-alkoxyl substitution (specifically methoxy) on the 5-anilino ring significantly enhances potency against tumor cell lines (e.g., KB, HCT-116) by arresting cells in the G2/M phase.

Antimicrobial Activity (Enoyl-ACP Reductase Inhibition)

Structurally, this compound is a des-hydroxy, methoxy-analog of Triclosan.

- Target: FabI (Enoyl-ACP reductase) in bacteria (*E. coli*, *S. aureus*) and InhA in *Mycobacterium tuberculosis*.
- SAR Insight: While the free amine is less active than the phenol (Triclosan), converting the amine to a urea or Schiff base restores high-affinity binding to the NAD⁺ cofactor site in the enzyme. The 4-methoxy group improves lipophilicity and membrane permeability compared to the hydroxyl group.

Kinase Inhibition (VEGFR/PDGFR Models)

The diaryl ether amine is a validated scaffold for Type II kinase inhibitors.

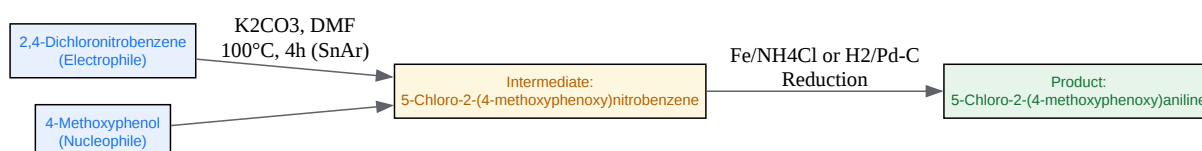
- Structural Homology: It shares the hydrophobic "linker-tail" architecture seen in Sorafenib and Lenvatinib.
- Application: Derivatization of the amine with isocyanates yields diaryl ureas, which bind to the DFG-out conformation of kinases (e.g., VEGFR-2, c-Kit), blocking angiogenesis in solid tumors.

Synthetic Pathways & Process Chemistry[2][5][6]

The synthesis of **5-Chloro-2-(4-methoxyphenoxy)aniline** follows a robust two-step protocol: Nucleophilic Aromatic Substitution (

) followed by Nitro Reduction.

Synthesis Workflow Diagram



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Figure 1: Synthetic route for **5-Chloro-2-(4-methoxyphenoxy)aniline** via SnAr and Nitro Reduction.

Detailed Experimental Protocol

Step 1: Preparation of 5-Chloro-2-(4-methoxyphenoxy)nitrobenzene

- Reagents: 2,4-Dichloronitrobenzene (1.0 eq), 4-Methoxyphenol (1.1 eq), Potassium Carbonate (, 2.0 eq).
- Solvent: N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO).
- Procedure:
 - Charge a round-bottom flask with 4-methoxyphenol and in DMF. Stir at RT for 30 min to form the phenoxide.
 - Add 2,4-Dichloronitrobenzene slowly.
 - Heat the mixture to 100–110°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 4:1).
 - Workup: Pour into ice-water. Filter the yellow precipitate. Recrystallize from Ethanol.[1]
 - Yield: Typically 85–92%.

Step 2: Reduction to **5-Chloro-2-(4-methoxyphenoxy)aniline**

- Reagents: Iron powder (Fe, 5.0 eq), Ammonium Chloride (, 5.0 eq).
- Solvent: Ethanol/Water (3:1).
- Procedure:

- Suspend the nitro intermediate in Ethanol/Water.
- Add Fe powder and
.
- Reflux at 80°C for 2–4 hours. The yellow color should fade to colorless/pale brown.
- Workup: Filter hot through Celite to remove iron residues. Concentrate the filtrate. Extract with Ethyl Acetate, wash with brine, and dry over
.
- Purification: Recrystallization from Hexane/Chloroform or Column Chromatography.
- Yield: Typically 80–90%.[\[2\]](#)

Biological Evaluation Protocols

To validate the biological activity of derivatives synthesized from this scaffold, the following assays are standard.

In Vitro Tubulin Polymerization Assay

This assay determines if the compound inhibits the assembly of tubulin into microtubules (characteristic of colchicine-site binders).

Parameter	Condition
Protein Source	Purified Porcine Brain Tubulin (>99% pure)
Buffer	PEM Buffer (80 mM PIPES, 1 mM EGTA, 1 mM , pH 6.9) + 1 mM GTP
Detection	Fluorescence (DAPI reporter) or Turbidimetry ()
Procedure	1. Incubate tubulin (2 mg/mL) with test compound (1–10) at 37°C.2. Measure absorbance at 340 nm every 30s for 60 min.3. Compare of polymerization vs. Vehicle (DMSO) and Control (Colchicine).
Result Interpretation	A decrease in steady-state turbidity indicates inhibition of polymerization.

Antibacterial Microdilution Assay (MIC)

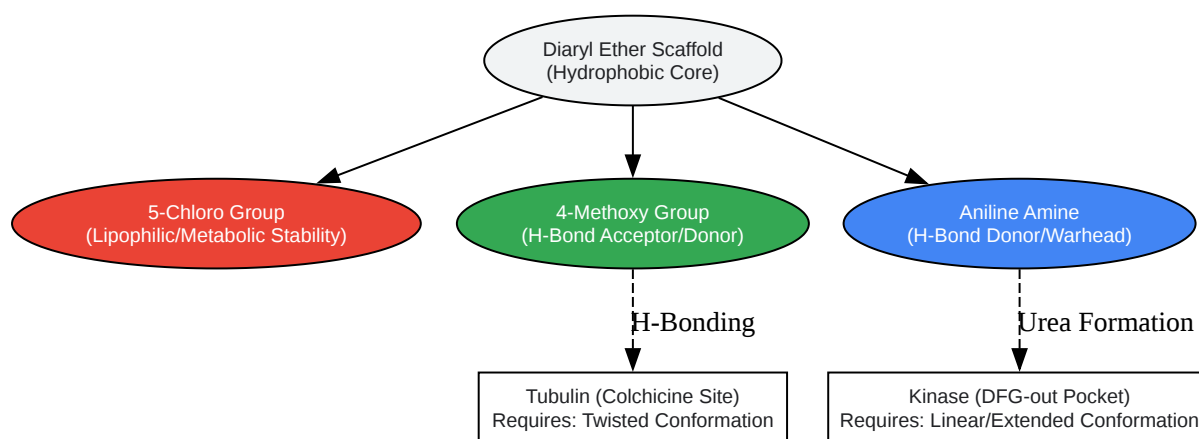
Used to assess activity against *S. aureus* (Gram-positive) and *E. coli* (Gram-negative).

- Media: Cation-adjusted Mueller-Hinton Broth (CAMHB).
- Inoculum:
CFU/mL.
- Compound Range: Serial 2-fold dilutions (e.g., 64 to 0.125) in DMSO.
- Incubation: 37°C for 18–24 hours.

- Endpoint: Lowest concentration with no visible growth (MIC).

Pharmacophore Mapping & Mechanism

The biological versatility of **5-Chloro-2-(4-methoxyphenoxy)aniline** stems from its ability to adopt distinct conformations that fit different binding pockets.



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Figure 2: Pharmacophore features and target interactions of the **5-Chloro-2-(4-methoxyphenoxy)aniline** scaffold.

References

- Structure-Activity Relationships of Anilinoquinazolines
 - Title: 4'-Alkoxy substitution enhancing the anti-mitotic effect of 5-(3',4',5'-substituted)anilino-4-hydroxy-8-nitroquinazolines as a novel class of anti-microtubule agents.[3]
 - Source: Bioorganic & Medicinal Chemistry Letters, 2006.[3]
 - Significance: Validates the 2-phenoxyaniline motif as a potent tubulin inhibitor.
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- Title: Triclosan: A widespread antimicrobial agent with a specific mode of action.
- Source: Trends in Parasitology.
- Significance: Establishes the mechanism of action for chlorin
- Synthesis of Diaryl Ethers
 -)
 - Source: Organic Process Research & Development.
 - Significance: Standard industrial protocol for synthesizing the nitro-intermedi
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 - Title: Discovery of Sorafenib: A Novel Raf Kinase Inhibitor.
 - Source: Journal of Medicinal Chemistry.
 - Significance: Illustrates the utility of the diaryl ether amine scaffold in Type II kinase inhibitors.

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